

Commercial Availability and Synthetic Guide for 1,3-Dimesitylimidazolium Chloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 1,3-Dimesitylimidazolium chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and synthetic routes for **1,3-Dimesitylimidazolium chloride**, a key precursor to N-heterocyclic carbenes (NHCs) utilized in catalysis and drug development.

Commercial Availability

1,3-Dimesitylimidazolium chloride is readily available from a variety of chemical suppliers. The following table summarizes the offerings from several major vendors, providing a comparative overview of purity, available quantities, and product numbers for easy procurement.



Supplier	Product Name	CAS Number	Purity	Available Quantities	Product Number / Link
Thermo Scientific Chemicals	1,3- Dimesitylimid azolium chloride	141556-45-8	95%	1 g, 5 g	INVALID- LINK
TCI America	1,3- Dimesitylimid azolium Chloride	141556-45-8	>98.0% (HPLC)	1 g, 5 g, 25 g	D3446
Sigma- Aldrich	1,3-Bis(2,4,6- trimethylphen yl)imidazoliu m chloride	141556-45-8	Not specified	Custom	INVALID- LINK
BioFuran Materials	1,3- Dimesitylimid azolium chloride	141556-45-8	97%+	25 g, 100 g	INVALID- LINK[1]
Chem-Impex	1,3- Dimesitylimid azolium chloride	141556-45-8	≥ 98% (HPLC)	Not specified	INVALID- LINK[2]
Benchchem	1,3- Dimesitylimid azolium chloride	141556-45-8	Not specified	Not specified	B136462[3]

Synthesis of 1,3-Dimesitylimidazolium Chloride: A Detailed Experimental Protocol

The most common and well-established method for the synthesis of **1,3-Dimesitylimidazolium chloride** is a two-step procedure. The first step involves the condensation of 2,4,6-



trimethylaniline (mesitylamine) with glyoxal to form the intermediate N,N'dimesitylethylenediimine. The subsequent cyclization of this diimine with a source of formaldehyde and hydrochloric acid affords the final product.

Step 1: Synthesis of N,N'-Dimesitylethylenediimine

This procedure is adapted from the supporting information provided by Hans et al. (2015).

Materials:

- 2,4,6-Trimethylaniline (Mesitylamine)
- Glyoxal (40% aqueous solution)
- Methanol
- · Formic acid

Procedure:

- In a suitable reaction vessel, dissolve 2,4,6-trimethylaniline in methanol.
- To this solution, add a 40% aqueous solution of glyoxal.
- Add a catalytic amount of formic acid to the mixture.
- Stir the resulting mixture at room temperature. A yellow precipitate of N,N'dimesitylethylenediimine should form.
- Collect the solid product by filtration and wash with cold methanol to remove any unreacted starting materials.
- The product can be dried under vacuum. A typical yield for this step is approximately 91%.

Step 2: Synthesis of 1,3-Dimesitylimidazolium chloride

This procedure is a continuation from the work of Hans et al. (2015).

Materials:



- N,N'-Dimesitylethylenediimine (from Step 1)
- Paraformaldehyde
- · Ethyl acetate
- Chlorotrimethylsilane (TMSCI) or 4N HCI in dioxane

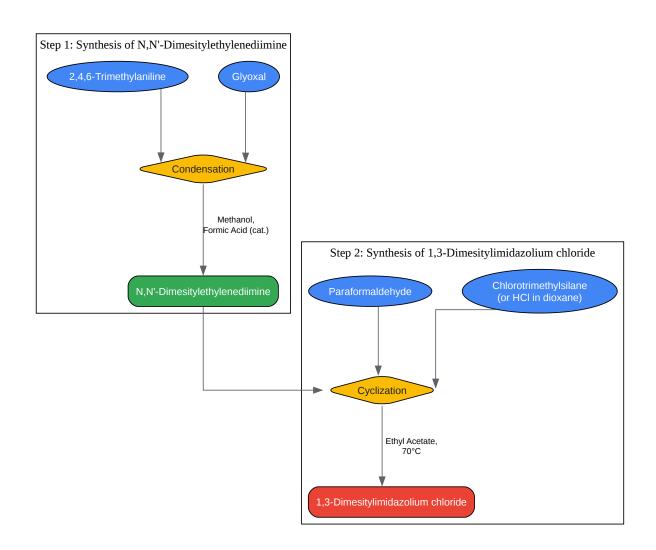
Procedure:

- Suspend the N,N'-dimesitylethylenediimine in ethyl acetate in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Add paraformaldehyde to the suspension.
- Heat the mixture to 70 °C.
- Slowly add chlorotrimethylsilane (or a solution of 4N HCl in dioxane) to the heated mixture.
- Continue stirring the reaction mixture at 70 °C for several hours. The color of the suspension may change.
- Cool the mixture to room temperature and then further cool in an ice bath.
- Collect the resulting precipitate by filtration.
- Wash the solid with cold ethyl acetate and then diethyl ether.
- Dry the final product, 1,3-Dimesitylimidazolium chloride, under vacuum. This step typically yields an off-white to white microcrystalline powder with a yield of around 85%.

Synthetic Workflow Diagram

The following diagram illustrates the two-step synthesis of **1,3-Dimesitylimidazolium chloride**.





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 $\label{lem:caption:two-step} \textbf{Caption: Two-step synthesis of 1,3-Dimesity limit dazolium chloride}.$



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- To cite this document: BenchChem. [Commercial Availability and Synthetic Guide for 1,3-Dimesitylimidazolium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136462#commercial-availability-of-1-3dimesitylimidazolium-chloride]

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